

3-Indoleacetonitrile-d4: A Technical Guide to its Physical Characteristics

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Compound of Interest

Compound Name: 3-Indoleacetonitrile-d4

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical characteristics of **3-Indoleacetonitrile-d4**. Due to the limited availability of specific experimental data for the deuterated form, this document primarily presents data for the non-deuterated analogue, 3-Indoleacetonitrile. The physical properties of isotopically labeled compounds are generally very similar to their non-labeled counterparts, with the most significant difference being the molecular weight. It is therefore anticipated that the data presented herein for 3-Indoleacetonitrile will serve as a reliable proxy for **3-Indoleacetonitrile-d4**.

Quantitative Physical Characteristics

The following table summarizes the key physical and chemical properties of 3-Indoleacetonitrile. These values have been compiled from various chemical suppliers and databases.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₄ D ₄ N ₂	N/A
Molecular Weight	160.23 g/mol	Calculated
Appearance	Pale yellow to brown solid or powder	[1]
Melting Point	33-38 °C	[1][2]
Boiling Point	157-160 °C at 0.2 mmHg	[2][3]
Solubility	Soluble in Chloroform. Slightly soluble in DMSO and Methanol. Water solubility is reported as ≥1.37 mg/mL (requires sonication and warming) and estimated at 1587 mg/L at 25 °C.	[3][4][5][6]
Purity	Typically ≥98%	[2]

Note: The molecular weight for 3-Indoleacetonitrile (C₁₀H₈N₂) is 156.18 g/mol [2][7][8][9]. The value for the d4 isotopologue has been calculated by substituting four hydrogen atoms with deuterium.

Experimental Protocols

This section details the methodologies for determining the key physical characteristics mentioned above. These are generalized protocols and may require optimization based on the specific equipment and sample characteristics.

Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid. It is a crucial indicator of purity, with pure compounds typically exhibiting a sharp melting range.

Methodology:

- **Sample Preparation:** A small amount of the finely powdered **3-Indoleacetonitrile-d4** is packed into a capillary tube, which is sealed at one end.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, adjacent to a calibrated thermometer.
- **Heating:** The sample is heated at a controlled rate. An initial rapid heating can be used to determine an approximate melting point, followed by a slower, more precise measurement (e.g., 1-2 °C per minute) as the temperature approaches the expected melting point.
- **Observation:** The temperatures at which the substance first begins to melt and when it becomes completely liquid are recorded. This range is reported as the melting point.

Determination of Solubility

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution.

Methodology:

- **Solvent Selection:** A range of solvents of varying polarities (e.g., water, ethanol, methanol, chloroform, DMSO) are selected for testing.
- **Sample Preparation:** A known mass of **3-Indoleacetonitrile-d4** is added to a known volume of the selected solvent in a vial at a specified temperature (e.g., 25 °C).
- **Equilibration:** The mixture is agitated (e.g., using a shaker or vortex mixer) for a sufficient period to ensure equilibrium is reached. Sonication and warming can be employed to assist dissolution, as indicated for aqueous solutions of 3-Indoleacetonitrile.^[4]
- **Observation and Quantification:** The solution is visually inspected for the presence of undissolved solid. For quantitative analysis, the saturated solution is filtered to remove any undissolved solute, and the concentration of the dissolved compound in the filtrate is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) or UV-Vis spectroscopy.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique used to determine the molecular structure of a compound. While detailed spectral data for **3-Indoleacetonitrile-d4** is not readily available, the general procedure for obtaining such data is as follows.

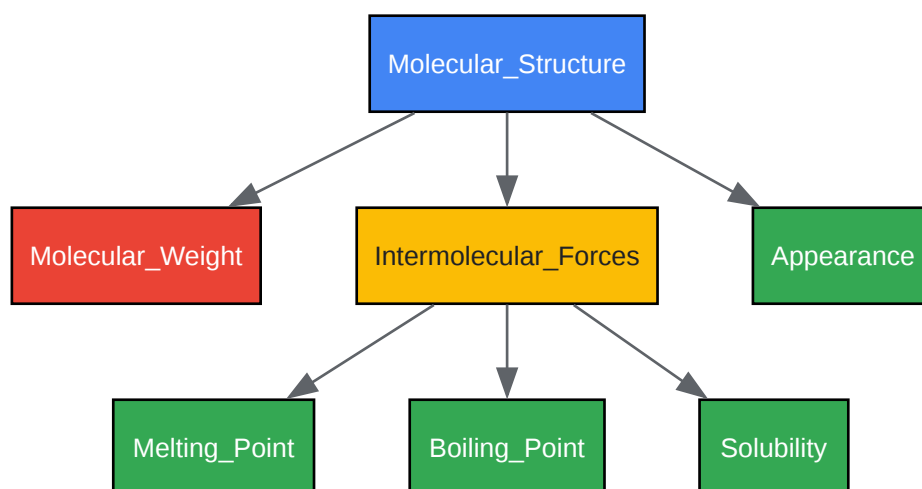
Methodology:

- **Sample Preparation:** A few milligrams of **3-Indoleacetonitrile-d4** are dissolved in a suitable deuterated solvent (e.g., Chloroform-d, DMSO-d6). The use of a deuterated solvent is crucial to avoid interference from the solvent's proton signals in ^1H NMR.
- **NMR Tube:** The solution is transferred to a clean NMR tube.
- **Data Acquisition:** The NMR tube is placed in the NMR spectrometer. The instrument is tuned, and the desired NMR experiments (e.g., ^1H NMR, ^{13}C NMR, DEPT) are performed. The magnetic field causes the nuclei to align, and radiofrequency pulses are used to excite them. The relaxation of these nuclei emits signals that are detected.
- **Data Processing and Analysis:** The raw data (Free Induction Decay - FID) is processed using Fourier transformation to obtain the NMR spectrum. The chemical shifts, integration, and coupling patterns of the peaks in the spectrum are then analyzed to elucidate the molecular structure. For **3-Indoleacetonitrile-d4**, the ^1H NMR spectrum would be expected to show a reduction in the number and/or complexity of signals in the aromatic and methylene regions compared to the non-deuterated compound, depending on the positions of the deuterium atoms.

Mandatory Visualizations

Logical Relationship of Physical Characteristics

The following diagram illustrates the interconnectedness of the fundamental physical properties of a chemical compound like **3-Indoleacetonitrile-d4**.

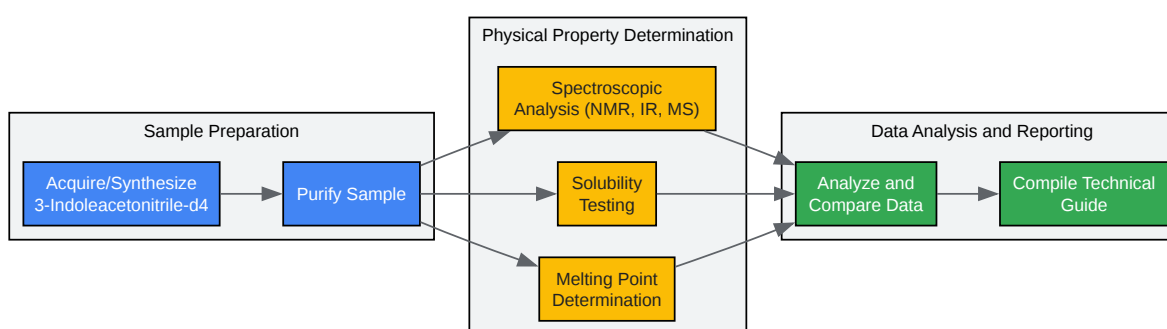


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Core Physical Properties Relationship

Experimental Workflow for Physical Characterization

This diagram outlines a general workflow for the physical characterization of a new chemical entity such as **3-Indoleacetonitrile-d4**.



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Physical Characterization Workflow

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